

Material Safety Data Sheet (MSDS) for Methyl 3,6-dibromopyrazine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 3,6-dibromopyrazine-2-carboxylate

Cat. No.: B576689

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An In-depth Technical Guide to Methyl 3,6-dibromopyrazine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Material Safety Data Sheet (MSDS) for **Methyl 3,6-dibromopyrazine-2-carboxylate** could be located. The safety information provided herein is based on data for structurally related compounds and should be used as a guideline only. A thorough risk assessment should be conducted before handling this chemical.

Chemical and Physical Properties

Methyl 3,6-dibromopyrazine-2-carboxylate is a halogenated pyrazine derivative. The following table summarizes its key physical and chemical properties.

Property	Value	Source
CAS Number	13301-04-7	[1]
Molecular Formula	C ₆ H ₄ Br ₂ N ₂ O ₂	[1]
Molecular Weight	295.92 g/mol	[1]
Melting Point	66-68 °C	[1]
Boiling Point (Predicted)	304.6 ± 37.0 °C	[1]
Density (Predicted)	2.024 g/cm ³	[1]
pKa (Predicted)	-3.85 ± 0.10	[1]
InChIKey	OHKYQPNNVGHVOT- UHFFFAOYSA-N	[1]

Safety and Hazard Information

Based on data for similar brominated pyrazine compounds, **Methyl 3,6-dibromopyrazine-2-carboxylate** is expected to be a hazardous substance. The following information is extrapolated from safety data for related compounds and should be treated with caution.

GHS Hazard Classification (Predicted)

Hazard Class	Category	GHS Code
Acute Toxicity, Oral	4	H302 (Harmful if swallowed)[2]
Acute Toxicity, Dermal	4	H312 (Harmful in contact with skin)[3]
Skin Corrosion/Irritation	2	H315 (Causes skin irritation)[3][4]
Serious Eye Damage/Eye Irritation	2A	H319 (Causes serious eye irritation)[3][4]
Acute Toxicity, Inhalation	4	H332 (Harmful if inhaled)[3]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335 (May cause respiratory irritation)[3][4]

Precautionary Measures

Type	Precautionary Statement	Source
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]	
	P264: Wash face, hands and any exposed skin thoroughly after handling.[4]	
	P270: Do not eat, drink or smoke when using this product.[3]	
	P271: Use only outdoors or in a well-ventilated area.[3][4]	
	P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4]	
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]	
	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]	
	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]	

P330: Rinse mouth.

P332 + P313: If skin irritation occurs: Get medical advice/attention.

P337 + P313: If eye irritation persists: Get medical advice/attention.[3]

P362 + P364: Take off contaminated clothing and wash it before reuse.[4]

Storage

P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[4]

P405: Store locked up.

Disposal

P501: Dispose of contents/container to an approved waste disposal plant.
[4]

Handling and First Aid

Personal Protective Equipment (PPE)

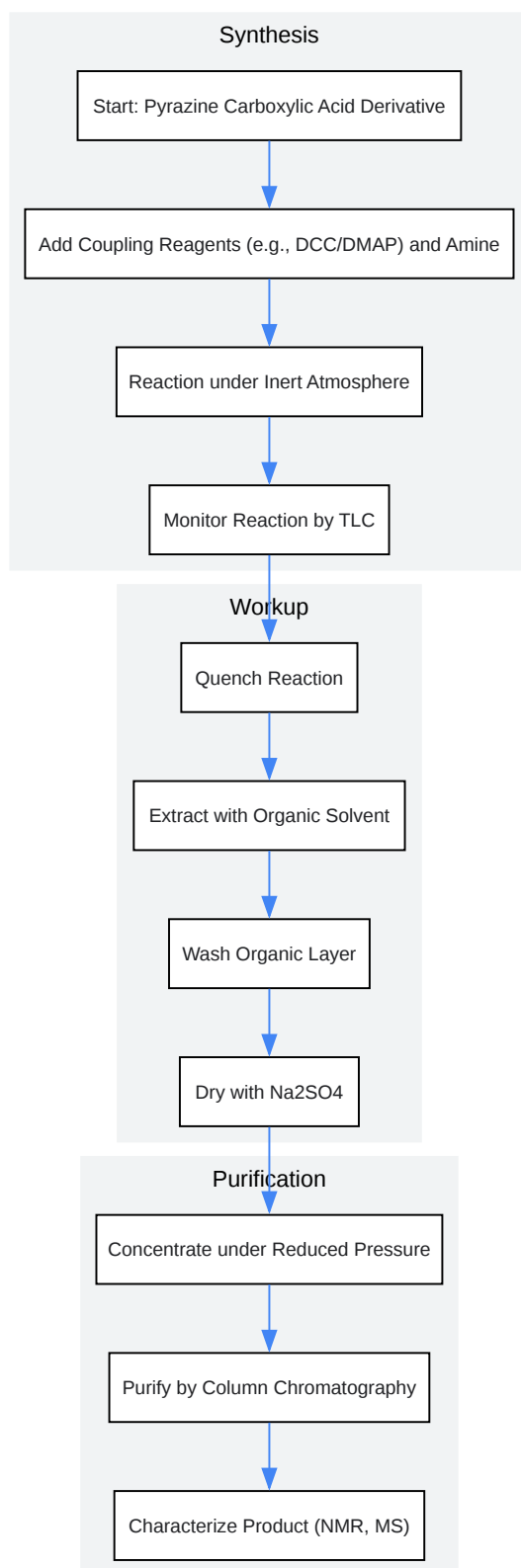
- Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

First-Aid Measures

- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[4\]](#)
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if irritation develops and persists.
[\[5\]](#)
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[4\]](#)
- If swallowed: Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[\[4\]](#)

Experimental Protocols

Detailed experimental protocols for the synthesis of **Methyl 3,6-dibromopyrazine-2-carboxylate** are not readily available in the searched literature. However, a general synthetic approach for related pyrazine carboxamides involves the coupling of a pyrazine carboxylic acid with an amine. A plausible, generalized workflow for the synthesis and purification is outlined below.



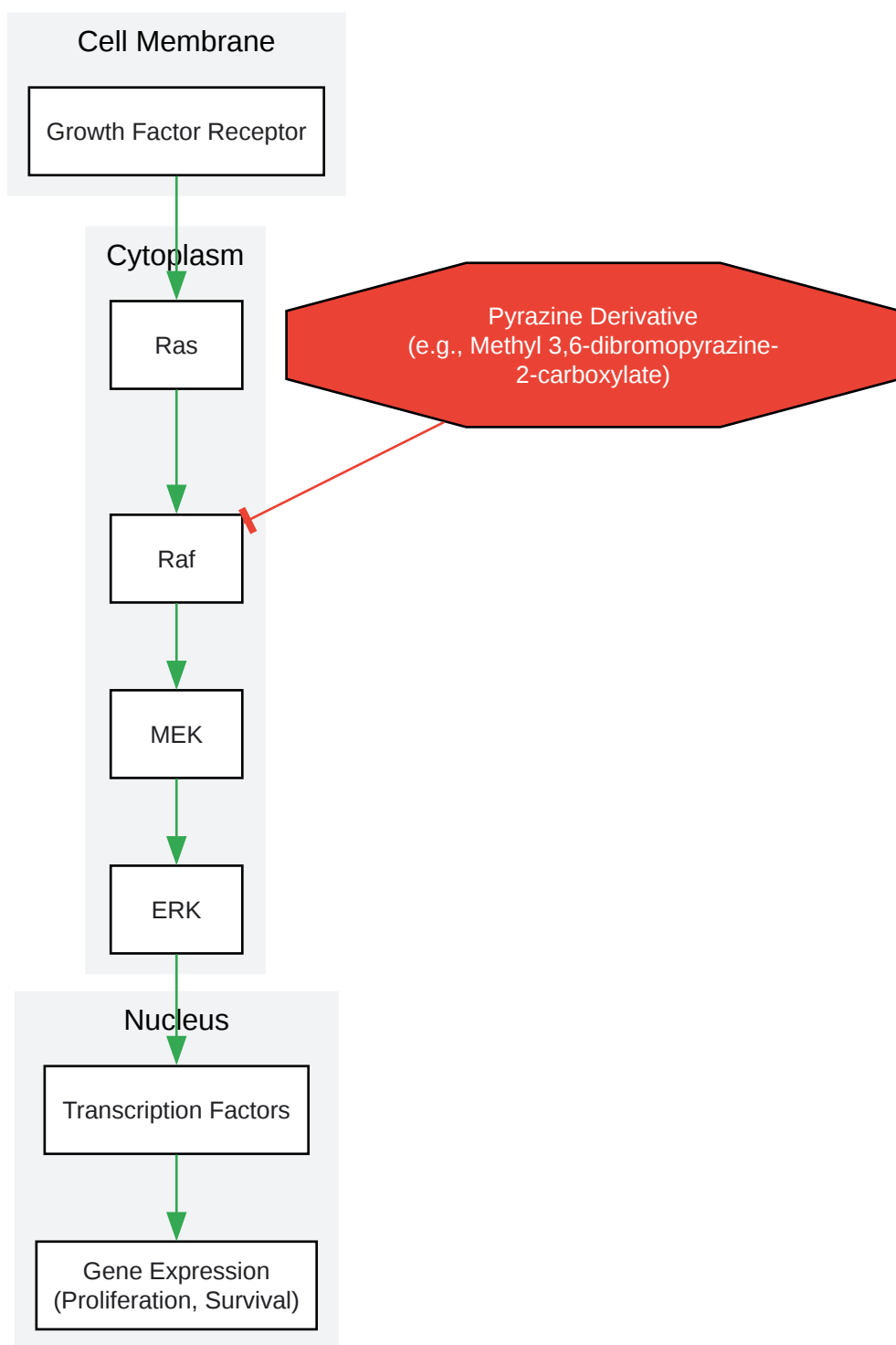
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Caption: A generalized workflow for the synthesis of pyrazine carboxamides.

Potential Biological Activity and Signaling Pathways

Pyrazine derivatives are known to exhibit a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^[6] While the specific biological targets of **Methyl 3,6-dibromopyrazine-2-carboxylate** are unknown, many pyrazine-based compounds function as inhibitors of protein kinases, which are key regulators of cellular signaling pathways often dysregulated in diseases like cancer.

The following diagram illustrates a hypothetical signaling pathway that could be targeted by a pyrazine derivative.



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Caption: Hypothetical inhibition of the MAPK/ERK signaling pathway by a pyrazine derivative.

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